

Pentanetriol: A Synthetic Compound with No Known Natural Occurrence or Biosynthetic Pathway

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Compound of Interest

Compound Name: *Pentanetriol*

Cat. No.: *B14693764*

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Despite extensive investigation across chemical and biological databases, there is currently no scientific evidence to suggest that any isomer of **pentanetriol** is a naturally occurring compound. Consequently, no biosynthetic pathway for its production in any organism has been identified or described.

Pentanetriol, a polyol with the chemical formula $C_5H_{12}O_3$, exists in several isomeric forms, including **1,2,5-pentanetriol**, **1,3,5-pentanetriol**, **1,3,4-pentanetriol**, and **2,3,4-pentanetriol**. While these compounds are available commercially from various chemical suppliers, they are products of chemical synthesis rather than extraction from natural sources.

Initial database searches indicated a potential link for **1,3,5-pentanetriol** to the Natural Product Activity and Species Source (NPASS) database, a repository of known natural products. However, a thorough examination of this lead did not yield any specific organism—be it plant, fungus, bacterium, or marine life—that has been documented to produce this compound. Similarly, a reference to a trimethylated derivative of **2,3,4-pentanetriol** being found in plants could not be substantiated with specific examples or primary literature, and in any case, this would not constitute the natural occurrence of the parent **pentanetriol**.

In the fields of metabolic engineering and synthetic biology, there is significant research into the microbial production of various polyols, such as **1,2,4-butanetriol** and **1,5-pentanediol**, for use as platform chemicals and in the synthesis of polymers and other materials. These endeavors typically involve the construction of novel metabolic pathways in engineered microorganisms

like *Escherichia coli* or yeast. However, the scientific literature on these engineered systems does not describe the biosynthesis of **pentanetriol**.

Given the absence of any confirmed natural source, a technical guide on the "natural occurrence and biosynthesis of **pentanetriol**" cannot be developed. The fundamental premise of the topic—that **pentanetriol** is a natural product with a corresponding biological synthesis route—is not supported by the current body of scientific knowledge. Therefore, the creation of data tables on its natural abundance, detailed experimental protocols for its biological isolation, and diagrams of its biosynthetic pathways are not possible.

For researchers, scientists, and drug development professionals, it is crucial to recognize that **pentanetriol** isomers are synthetic compounds. Any study involving these molecules should proceed from the basis of their chemical synthesis and properties, rather than a biological origin.

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